Technical Guide: Solubility Profile & Applications of 1,4-Dianilinobenzene[1]

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Compound of Interest

Compound Name:	*1,4-Benzenediamine, N-(4-aminophenyl)-N-phenyl-*
CAS No.:	*4117-90-2*
Cat. No.:	*B1605585*

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[1][2][3]

Executive Summary

1,4-Dianilinobenzene is a lipophilic aromatic amine widely utilized as an antioxidant and antiozonant in polymers, rubbers, and hydrocarbon oils.[4] Its solubility behavior is governed by ngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted">

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stacking interactions and weak hydrogen bonding. While highly soluble in aromatic and polar aprotic solvents, it exhibits negligible solubility in aqueous media.[5] Understanding this landscape is critical for optimizing recrystallization yields and ensuring uniform dispersion in hydrophobic matrices.

Chemical Profile & Mechanistic Basis

The solubility of DPPD is dictated by its structural rigidity and electronic distribution.

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- Lipophilicity: The three aromatic rings create a large hydrophobic surface area, resulting in a high octanol-water partition coefficient (ngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted">

). This drives strong affinity for non-polar and aromatic solvents.

- Intermolecular Forces:

  - Solute-Solvent: In aromatic solvents (toluene, benzene), solubility is enhanced by ngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted">

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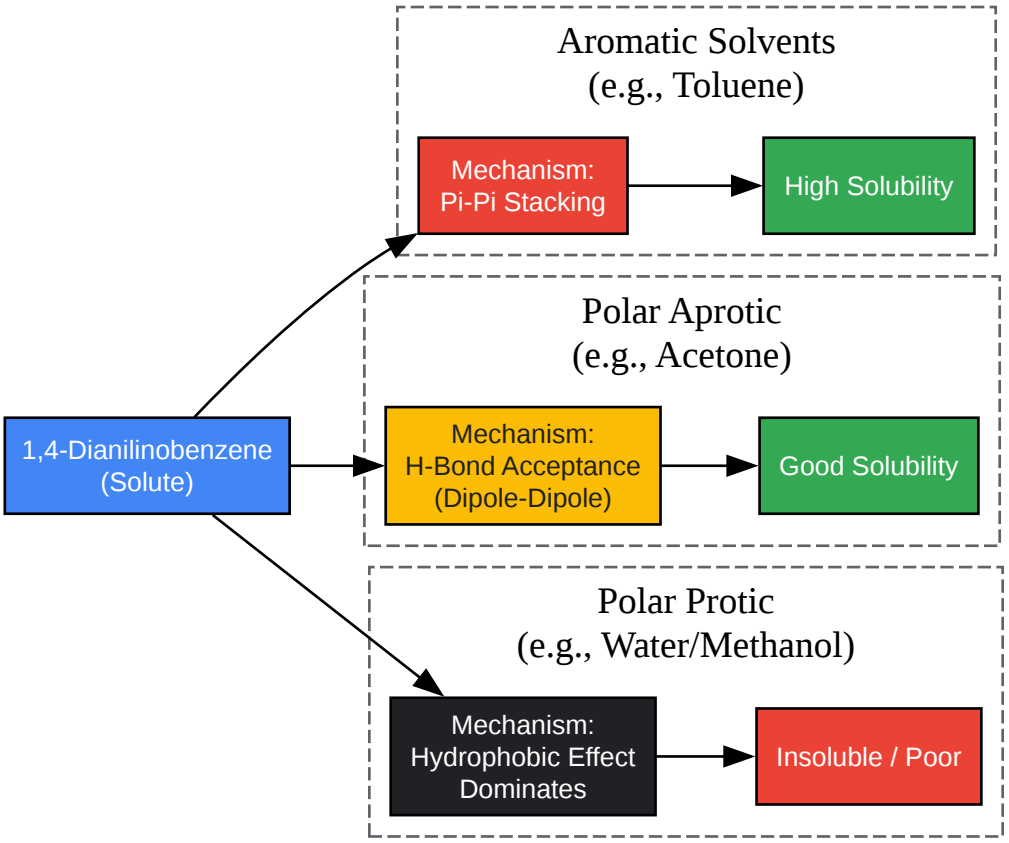
    interactions between the solvent and the DPPD rings.

  - H-Bonding: The secondary amine (ngcontent-ng-c176312016="" _nghost-ng-c3009799073="" class="inline ng-star-inserted">

) groups act as hydrogen bond donors. This allows solubility in polar aprotic hydrogen bond acceptors (Acetone, DMSO) but limits solubility in protic solvents (Ethanol) where the hydrophobic effect dominates.

Visualization: Solvation Mechanisms

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Caption: Mechanistic pathways governing DPPD dissolution. Aromatic and polar aprotic solvents stabilize the molecule effectively, while protic solvents face a high energy barrier.

Solubility Landscape: Quantitative & Qualitative Data[1]

The following data consolidates experimental observations and industrial specifications.

Table 1: Solubility Classes at 25°C

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Solvent Class	Representative Solvents	Solubility Status	Estimated Solubility	Primary Interaction
Aromatic Hydrocarbons	Benzene, Toluene, Xylene	Excellent	> 100 g/L	- Stacking
Polar Aprotic	Acetone, Ethyl Acetate, DMSO	Good	50 - 100 g/L	Dipole-Dipole, H-Bonding
Chlorinated	Chloroform, Chlorobenzene	Excellent	> 100 g/L	Dispersion, Polarizability
Alcohols (Protic)	Ethanol, Methanol, Isopropanol	Poor/Sparingly	1 - 10 g/L	Weak H-Bonding (limited by hydrophobic bulk)
Aliphatic Hydrocarbons	Hexane, Cyclohexane	Low	< 5 g/L	Weak Dispersion
Aqueous	Water	Insoluble	< 0.001 g/L	Hydrophobic Repulsion

Note: Solubility in alcohols increases significantly with temperature, making them ideal candidates for recrystallization.

Experimental Protocol: Recrystallization of DPPD

Objective: Purify crude 1,4-Dianilinobenzene to >98% purity. Principle: Exploiting the steep solubility-temperature gradient in ethanol or the selective solvency of benzene/hydrocarbon mixtures.[6]

Method A: The Ethanol Thermal Swing (Greener Approach)

This method is preferred for pharmaceutical or lab-scale applications due to lower toxicity.[6]

- Preparation: Place 10 g of crude DPPD in a 250 mL round-bottom flask.

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- Dissolution: Add 150 mL of absolute ethanol. Equip with a reflux condenser.
- Heating: Heat the mixture to reflux (~78°C) with magnetic stirring.
  - Checkpoint: If solid remains after 15 minutes of reflux, add ethanol in 10 mL increments until fully dissolved.
- Filtration (Hot): While maintaining temperature, filter the solution through a pre-heated Buchner funnel to remove insoluble mechanical impurities.
- Crystallization: Allow the filtrate to cool slowly to room temperature (25°C) over 2 hours. Then, cool further in an ice bath (0-4°C) for 1 hour to maximize yield.
- Isolation: Filter the grey/white leaflets under vacuum. Wash the cake with 20 mL of cold ethanol.
- Drying: Dry in a vacuum oven at 40°C for 4 hours.

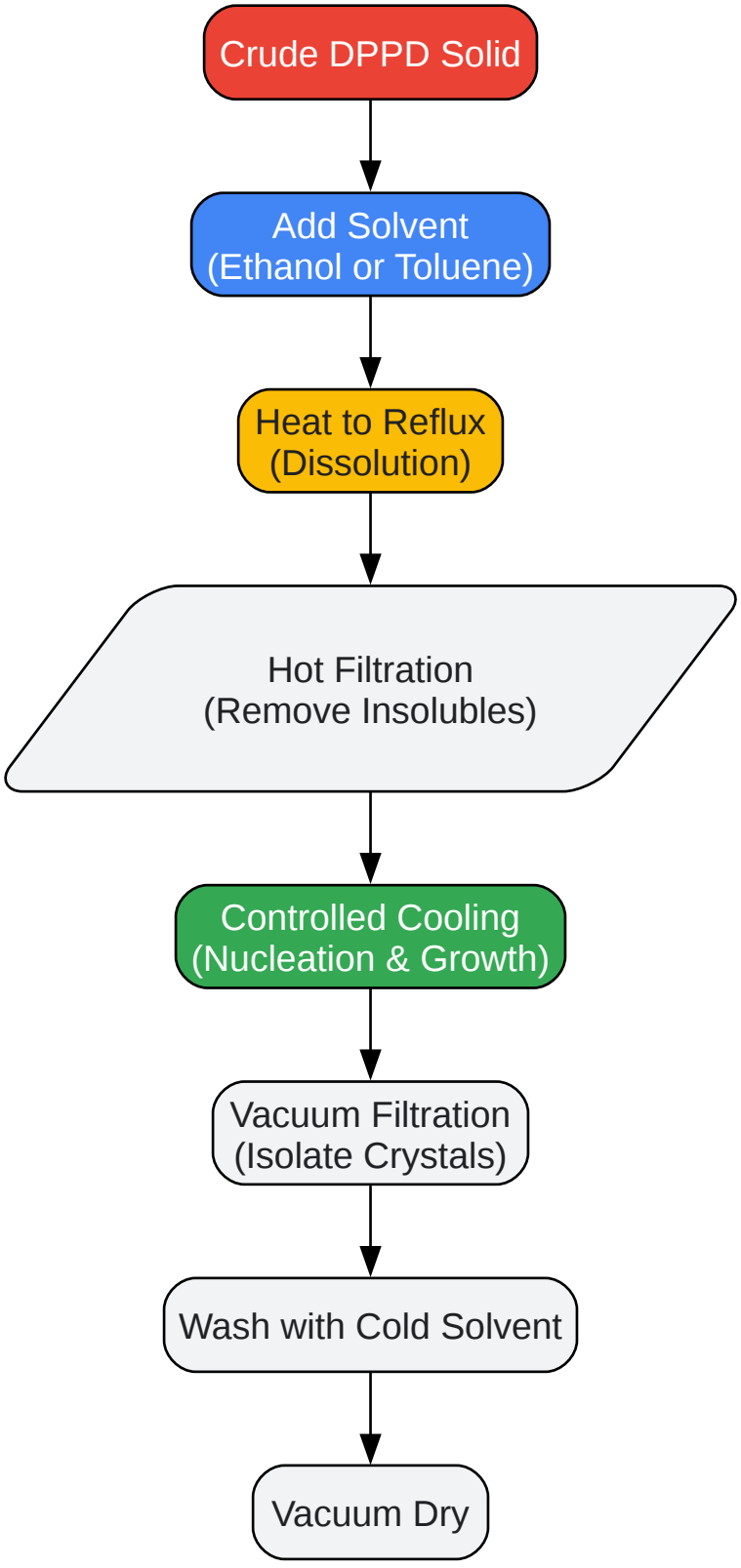
Method B: The Aromatic/Aliphatic Pair (High Purity)

Used when removing polar impurities.

- Solvent System: Toluene (Good solvent) and Hexane (Anti-solvent).
- Protocol: Dissolve DPPD in minimum hot toluene. Add hot hexane dropwise until turbidity just appears. Cool slowly.

Visualization: Recrystallization Workflow

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Caption: Step-by-step workflow for the purification of 1,4-Dianilinobenzene via thermal recrystallization.[6]

Applications & Implications

- Rubber Industry: DPPD is dissolved in processing oils (aromatic/naphthenic) to ensure uniform distribution in tire rubber. Its high solubility in aromatics prevents "blooming" (migration to the surface) in styrene-butadiene rubber (SBR).
- Analytical Chemistry: For quantification, DPPD should be extracted using acetone or chloroform rather than methanol to ensure complete recovery from complex matrices.
- Polymer Synthesis: In the synthesis of conductive polyaniline derivatives, DPPD serves as a dimer intermediate. The reaction medium is typically 1 M HCl (where it forms a salt) or DMF (for the base form).

References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 6319, N,N'-Diphenyl-1,4-phenylenediamine.[6] Retrieved from .
- Cayman Chemical.N,N'-Diphenyl-1,4-phenylenediamine Product Information & Safety Data Sheet. Retrieved from .[3]
- ChemicalBook.N,N'-Diphenyl-p-phenylenediamine Properties and Solubility Data. Retrieved from .
- Merck Millipore.Safety Data Sheet for N,N'-Diphenyl-1,4-phenylenediamine (CAS 74-31-7).[6] Retrieved from .
- Parchem Fine & Specialty Chemicals.Technical Specifications: N,N'-Diphenyl-1,4-Phenylenediamine.[6][2][3][7] Retrieved from .

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Sources

- 1. N,N-Diphenyl-p-phenylenediamine | 74-31-7 [chemicalbook.com]
- 2. echemi.com [echemi.com]
- 3. caymanchem.com [caymanchem.com]
- 4. mintchem.com [mintchem.com]
- 5. 23.1. Properties of amines | Organic Chemistry II [courses.lumenlearning.com]
- 6. echemi.com [echemi.com]
- 7. N,N'-Diphenyl-P-Phenylenediamine | C18H16N2 | CID 6319 - PubChem [pubchem.ncbi.nlm.nih.gov]

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